

Application Notes and Protocols for Thiazolyl Blue (MTT) Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thiazolyl Blue

Cat. No.: B1676488

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Thiazolyl Blue, also known as MTT (3-(4,5-Dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), is a widely used colorimetric reagent for assessing cell metabolic activity.[1] As a cell-permeable, positively charged tetrazolium dye, it is reduced by intracellular NAD(P)H-oxidoreductases in metabolically active cells to form a purple formazan product.[2] The quantity of this insoluble formazan, which is subsequently solubilized, is directly proportional to the number of viable cells.[3] This principle forms the basis of the MTT assay, a crucial tool for measuring cell proliferation, viability, and cytotoxicity in response to various treatments.[2][4] Accurate and reproducible results in the MTT assay are critically dependent on the correct preparation and storage of the MTT stock solution. These notes provide a detailed protocol for the preparation, storage, and handling of **Thiazolyl Blue** (MTT) stock solution.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation and storage of **Thiazolyl Blue** (MTT) stock solution.

Parameter	Value	Solvents	Notes
Solubility	10 mg/mL	Water[4][5][6][7][8][9]	
20 mg/mL	Ethanol[4][5][6][7][8]		
5 mg/mL	Phosphate Buffered Saline (PBS)[4][5][6][7]	Recommended for stock solution.[4][6]	
5 mg/mL	Cell Culture Media[4][5][6][7]	Phenol red in media can increase background.[1]	
Recommended Stock Concentration	5 mg/mL	PBS[1][4][5][6]	This is the most commonly cited concentration.
12 mM	PBS[7][10]	Equivalent to approximately 5 mg/mL.	
Typical Final Working Concentration	0.5 mg/mL	Cell Culture Media[11][12][13]	Achieved by a 1:10 dilution of a 5 mg/mL stock.
0.2 - 0.5 mg/mL	Physiologically balanced solution[3][14]		
Storage of Powder	2-8°C[1][5][7]	Protect from light and moisture.	
Storage of Stock Solution	-20°C[1][4][6][7]	Stable for at least 6 months.[4][5][6][7] Aliquot to avoid repeated freeze-thaw cycles.[1]	
4°C	Stable for a few days to four weeks, but -20°C is preferred for		

long-term storage.[5]

[9][10][15]

Stability of Reconstituted Solution	At least 6 months at -20°C[4][5][6][7]
-------------------------------------	--

Prone to decomposition at 4°C for extended periods[5][16]

Experimental Protocols

Materials:

- **Thiazolyl Blue** Tetrazolium Bromide (MTT) powder
- Sterile Phosphate Buffered Saline (PBS), pH ~7.4
- Sterile, light-protecting conical tubes (e.g., amber or foil-wrapped)
- Vortex mixer or sonicator
- Sterile syringe filter (0.2 or 0.22 µm)
- Sterile, light-protecting microcentrifuge tubes for aliquoting

Protocol for Preparation of 5 mg/mL MTT Stock Solution:

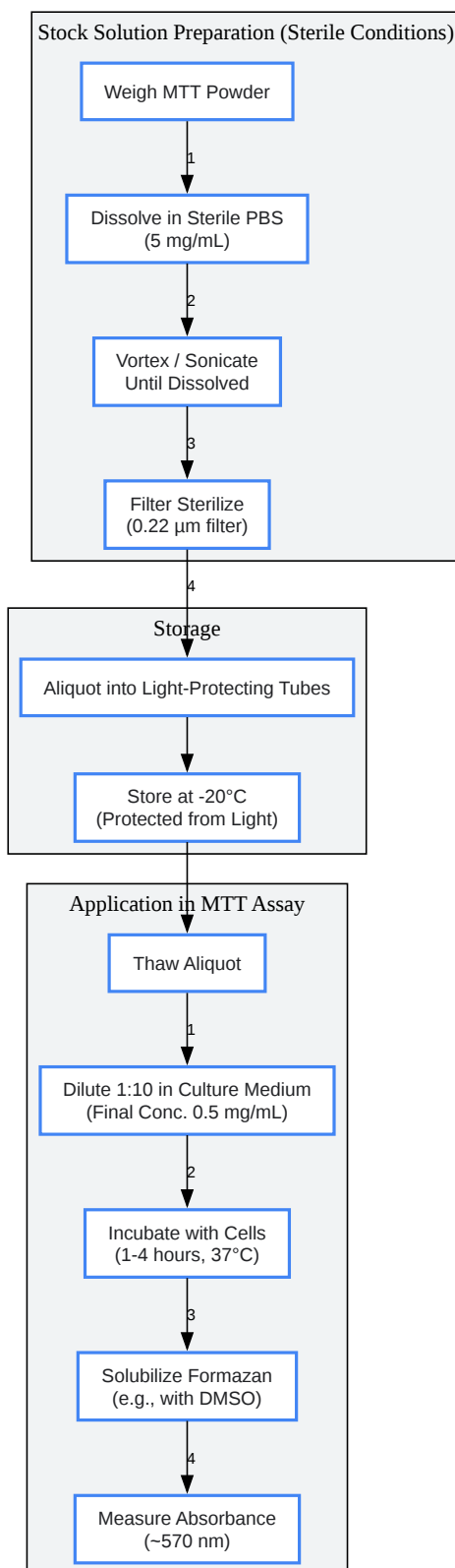
- **Weighing MTT:** In a sterile environment (e.g., a laminar flow hood), carefully weigh the desired amount of MTT powder. For example, to prepare 10 mL of a 5 mg/mL stock solution, weigh 50 mg of MTT powder.
- **Dissolving MTT:** Aseptically add the weighed MTT powder to a sterile, light-protecting conical tube. Add the appropriate volume of sterile PBS (e.g., 10 mL for 50 mg of MTT).
- **Mixing:** Tightly cap the tube and mix thoroughly by vortexing or sonication until the MTT is completely dissolved.[6][7] The solution should be a clear, yellow liquid.

- **Sterilization:** To ensure sterility and remove any undissolved particulates, filter the MTT solution through a sterile 0.2 or 0.22 μm syringe filter into a new sterile, light-protecting conical tube.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[11\]](#)
- **Aliquoting and Storage:** Aliquot the sterile MTT stock solution into smaller, single-use volumes in sterile, light-protecting microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.[\[1\]](#)
- **Labeling and Long-term Storage:** Clearly label the aliquots with the name of the reagent, concentration, and date of preparation. Store the aliquots at -20°C , protected from light.[\[1\]](#)[\[4\]](#)
[\[6\]](#) The solution is stable for at least 6 months under these conditions.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Protocol for Use in a Standard MTT Assay:

- **Thawing:** When ready to use, thaw an aliquot of the MTT stock solution at room temperature or in a 37°C water bath, protected from light.
- **Dilution to Working Concentration:** For a typical MTT assay, the stock solution is diluted 1:10 in cell culture medium to achieve a final concentration of 0.5 mg/mL.[\[11\]](#)[\[13\]](#) For example, add 10 μL of the 5 mg/mL MTT stock solution to each well of a 96-well plate containing 100 μL of cell culture medium.[\[11\]](#)
- **Incubation:** Incubate the cells with the MTT-containing medium for 1 to 4 hours at 37°C in a humidified incubator with 5% CO_2 .[\[3\]](#)[\[11\]](#) The incubation time may need to be optimized depending on the cell type and density.[\[14\]](#)
- **Formazan Solubilization:** After incubation, the insoluble purple formazan crystals are formed by viable cells. To quantify the formazan, it must be solubilized. This is typically done by removing the MTT-containing medium and adding a solubilization solution such as Dimethyl Sulfoxide (DMSO) or an acidified isopropanol solution (e.g., 0.04 M HCl in isopropanol).[\[6\]](#)
[\[16\]](#)
- **Absorbance Measurement:** The absorbance of the solubilized formazan is then measured using a microplate reader at a wavelength between 500 and 600 nm, with a common wavelength being 570 nm.[\[3\]](#)[\[5\]](#)

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation and use of **Thiazolyl Blue** (MTT) stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn-next.cybasets.com [cdn-next.cybasets.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. MTT assay protocol | Abcam [abcam.com]
- 5. researchgate.net [researchgate.net]
- 6. creative-diagnostics.com [creative-diagnostics.com]
- 7. neolab.de [neolab.de]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. researchgate.net [researchgate.net]
- 10. biopioneer.com.tw [biopioneer.com.tw]
- 11. static.igem.org [static.igem.org]
- 12. ainslielab.web.unc.edu [ainslielab.web.unc.edu]
- 13. store.sangon.com [store.sangon.com]
- 14. Is Your MTT Assay the Right Choice? [promega.jp]
- 15. MTT Assay [protocols.io]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Thiazolyl Blue (MTT) Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676488#how-to-prepare-thiazolyl-blue-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com